

Long-term storage and handling of Enprofylline powder

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Compound of Interest

Compound Name: *Enprofylline*

Cat. No.: *B1671344*

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Enprofylline Technical Support Center

Welcome to the **Enprofylline** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals with the long-term storage, handling, and use of **Enprofylline** powder in experimental settings. Here you will find troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure the integrity and successful application of **Enprofylline** in your research.

Troubleshooting Guide

This guide addresses specific issues that may be encountered during the storage and handling of **Enprofylline** powder and its solutions.

Problem	Possible Cause(s)	Recommended Solution(s)
Powder appears clumped or aggregated upon receipt.	Exposure to moisture during shipping or storage.	- Equilibrate the vial to room temperature before opening to prevent condensation.- If clumping is minor, gently tap the vial to break up the clumps.- For persistent clumping, consider drying the powder under a vacuum, but be aware this may affect its properties. It is generally recommended to use the product as is if it dissolves properly.
Difficulty dissolving the powder in the recommended solvent (e.g., DMSO).	- Insufficient solvent volume.- Inadequate mixing.- The powder has not fully equilibrated to room temperature.	- Ensure you are using the correct solvent and a sufficient volume to achieve the desired concentration (see solubility data below).- Use sonication or gentle warming (to no more than 37°C) to aid dissolution. [1]- Vortex the solution thoroughly.- Allow the powder to reach room temperature before adding the solvent.
Precipitation is observed in the stock solution after storage.	- The storage temperature is too high.- The solution is supersaturated.- The solvent has evaporated over time.	- Store stock solutions at -80°C for long-term stability. [1][2][3]- Gently warm the solution and vortex to redissolve the precipitate before use.- Ensure the vial is tightly sealed to prevent solvent evaporation.
Inconsistent or unexpected results in cell-based assays.	- Degradation of Enprofylline in the stock solution or culture medium.- Incorrect final	- Prepare fresh dilutions from a frozen stock solution for each experiment.- Perform a dose-

	concentration in the assay.- Interaction with components in the cell culture medium.	response curve to verify the optimal concentration.- Check the stability of Enprofylline in your specific cell culture medium, as some components can affect drug stability.[4]
Discoloration of the powder.	- Oxidation or degradation due to improper storage (e.g., exposure to light or air).	- Discard the powder if significant discoloration is observed, as it may indicate degradation.- Always store Enprofylline powder in a tightly sealed container, protected from light.[3]

Frequently Asked Questions (FAQs)

Storage and Handling

- What are the recommended long-term storage conditions for **Enprofylline** powder?
Enprofylline powder should be stored at -20°C for up to 3 years.[1][3] Some suppliers also indicate storage at 2-8°C is acceptable.[5] For shipping, it is stable at ambient temperature for a few days.[3]
- How should I store **Enprofylline** solutions? For long-term storage, solutions of **Enprofylline** should be stored at -80°C for up to one year.[1][2] For short-term storage, -20°C for up to one month is also acceptable.[2][3] It is recommended to protect solutions from light.[2][3]
- The ice pack in the shipment melted upon arrival. Is the **Enprofylline** powder still viable?
Yes, the powder is generally not sensitive to short-term temperature fluctuations during shipping, and a melted ice pack will not affect the product's quality.[1]
- What personal protective equipment (PPE) should I use when handling **Enprofylline** powder? It is recommended to use standard laboratory PPE, including safety glasses, gloves, and a lab coat. Avoid inhalation of the powder and contact with skin and eyes.[6] Work in a well-ventilated area or under a chemical fume hood.[6]

Solubility and Solution Preparation

- What is the best solvent for preparing **Enprofylline** stock solutions? Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions, with a solubility of up to 60 mg/mL.^[1] **Enprofylline** is insoluble in water.^[1]
- How do I prepare a stock solution of **Enprofylline**? Please refer to the detailed "Protocol for Preparation of **Enprofylline** Stock Solution" in the Experimental Protocols section below.
- I'm seeing a lower-than-expected IC50 value in my cell proliferation assay compared to the literature. Why might this be? The IC50 value can vary between cell-based assays and in vitro kinase or protein purification assays. Cell-based assays involve factors like cell metabolism and membrane penetration, which can result in a higher apparent IC50.^[1]

Experimental Use

- Can **Enprofylline** be used in animal experiments? Yes, **Enprofylline** can be used in animal experiments. However, the optimal dosage and administration route will depend on the specific animal model and disease being studied. It is important to consult relevant literature for this information.^[1]
- Are there any known stability issues with **Enprofylline** in cell culture media? The stability of any compound in cell culture media can be variable. It is good practice to prepare fresh dilutions of **Enprofylline** in your specific media for each experiment. Some components in media, such as certain amino acids, can impact the stability of dissolved compounds.^[4]

Quantitative Data Summary

Storage Conditions

Form	Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Keep in a tightly sealed container, protected from light. [1] [3] [6]
Powder	2-8°C	-	Some suppliers suggest this temperature range. [5]
In Solvent	-80°C	6 months to 1 year	Recommended for long-term stability. [1] [2] [3]
In Solvent	-20°C	1 month	Suitable for short-term storage. [2] [3]

Solubility

Solvent	Solubility	Notes
DMSO	60 mg/mL (308.98 mM)	Sonication is recommended to aid dissolution. [1]
Water	Insoluble	[1]

Experimental Protocols

Protocol for Preparation of **Enprofylline** Stock Solution

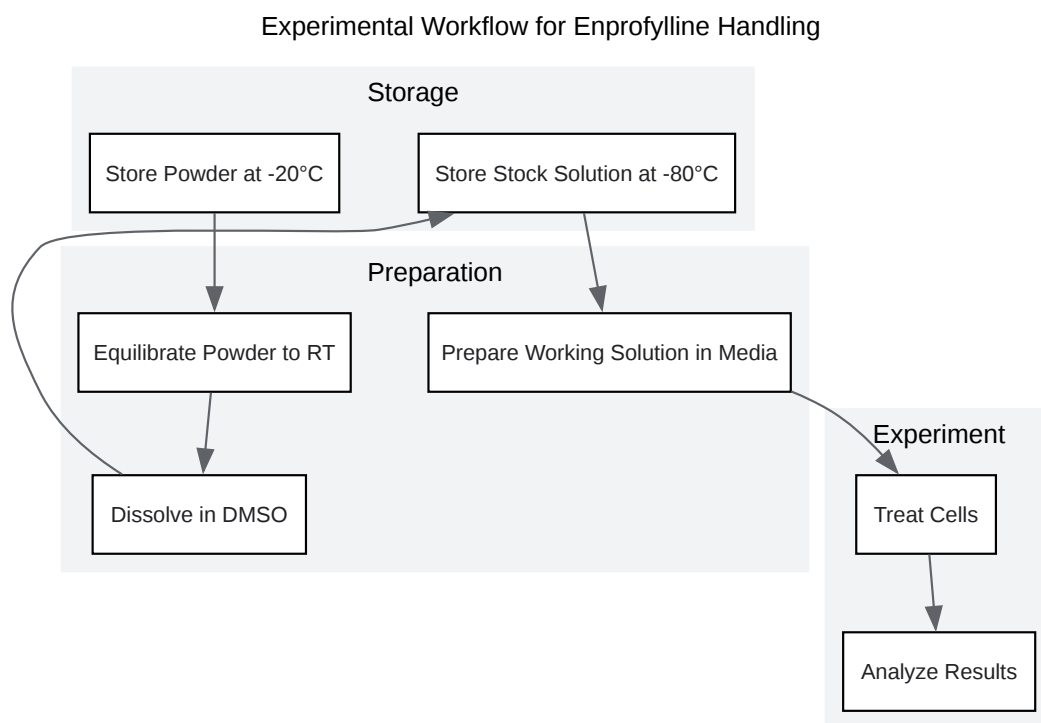
- **Equilibration:** Allow the vial of **Enprofylline** powder to equilibrate to room temperature for at least 20-30 minutes before opening. This prevents condensation of moisture inside the vial.
- **Weighing:** In a well-ventilated area or under a chemical fume hood, carefully weigh the desired amount of **Enprofylline** powder.
- **Dissolution:** Add the appropriate volume of high-purity DMSO to the powder to achieve the desired stock concentration (e.g., 10 mM or 20 mM).

- Mixing: Vortex the solution thoroughly. If necessary, use a sonicator for a few minutes to ensure complete dissolution.[1]
- Storage: Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.[2]

Protocol for Preparing a Working Solution for Cell-Based Assays

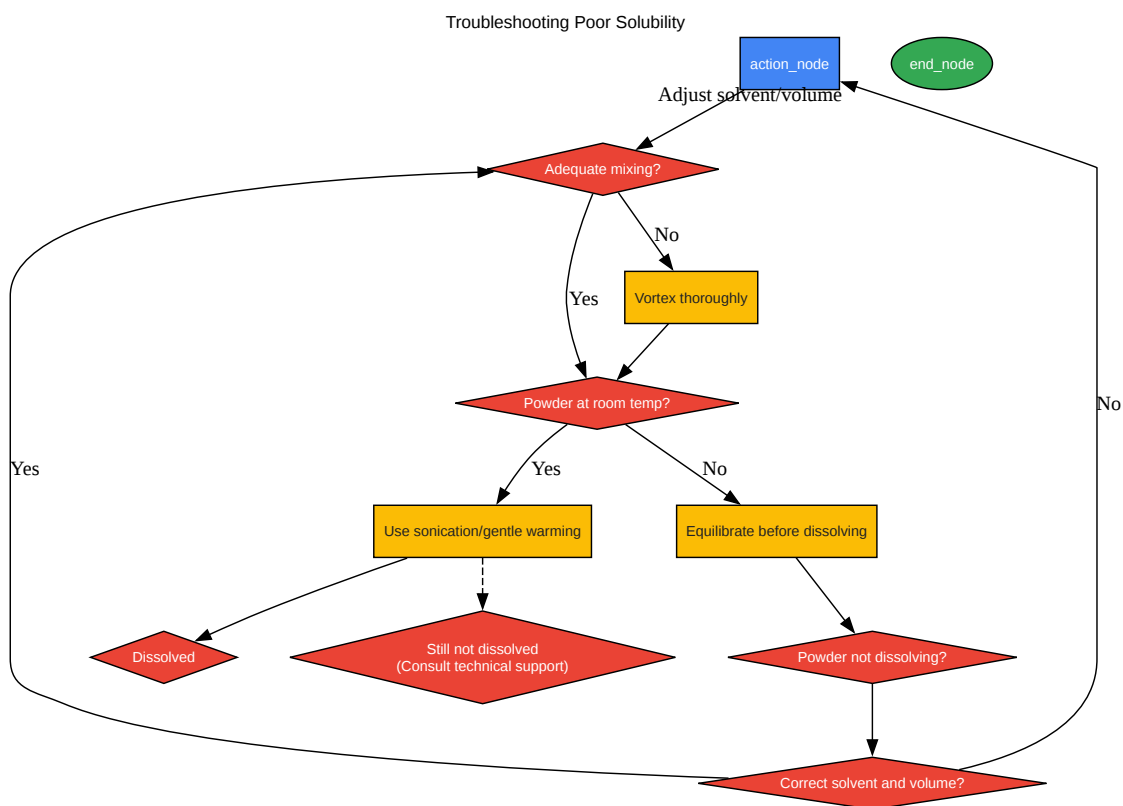
- Thawing: Thaw a single-use aliquot of the **Enprofylline** stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentrations for your experiment.
- Application: Add the diluted **Enprofylline** solutions to your cell cultures. Ensure that the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.
- Incubation: Incubate the cells for the desired period as determined by your experimental protocol.

Visualizations



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Caption: A flowchart outlining the key steps for handling **Enprofylline** from storage to experimental use.



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Caption: A decision tree for troubleshooting issues with dissolving **Enprofylline** powder.

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References

- 1. Enprofylline | TargetMol [targetmol.com]
- 2. A high-throughput cell-based assay pipeline for the preclinical development of bacterial DsbA inhibitors as antivirulence therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 3. A rapid monoclonal antibody blood theophylline assay; lack of cross-reactivity with enprofylline - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Cell culture media impact on drug product solution stability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Effects of enprofylline and theophylline may show the role of adenosine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Enprofylline in chronic asthma - PubMed [pubmed.ncbi.nlm.nih.gov]
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